

Application Note: Mass Spectrometry Fragmentation and Bioanalytical Protocol for Allopurinol-d2

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Compound of Interest

Compound Name: Allopurinol-d2

Cat. No.: B15553885

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Allopurinol is a cornerstone therapy for hyperuricemia and gout, acting as a xanthine oxidase inhibitor.[1][2][3] In pharmacokinetic and bioequivalence studies, a stable isotope-labeled internal standard is crucial for accurate quantification via mass spectrometry. **Allopurinol-d2**, a deuterated analog of Allopurinol, serves as an ideal internal standard for such assays.[4][5] This document provides a detailed overview of the mass spectrometry fragmentation pattern of **Allopurinol-d2** and presents a comprehensive protocol for its use in the bioanalysis of Allopurinol in human plasma.

Introduction to Allopurinol and Allopurinol-d2

Allopurinol reduces uric acid production by inhibiting xanthine oxidase, the enzyme that converts hypoxanthine and xanthine into uric acid.[2][3][6][7] Its primary active metabolite is Oxypurinol.[1][2] For quantitative analysis in biological matrices, liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method due to its high sensitivity and

specificity.[8][9] **Allopurinol-d2** (IUPAC Name: 1,7-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one-3,6-d2) is a stable isotope-labeled version of Allopurinol, making it an excellent internal standard that co-elutes with the analyte and corrects for variations during sample preparation and analysis.[4][9]

Mass Spectrometry Fragmentation Pattern

The fragmentation of Allopurinol and its deuterated analog is most effectively characterized using tandem mass spectrometry (MS/MS) with electrospray ionization (ESI).

Positive Ionization Mode (ESI+)

In positive ESI mode, both Allopurinol and **Allopurinol-d2** are readily protonated to form the precursor ions $[M+H]^+$. [1][10] Collision-induced dissociation (CID) of these precursors leads to the formation of characteristic product ions.

- Allopurinol (AP): The protonated molecule at m/z 137.0 primarily fragments through the neutral loss of hydrogen cyanide (HCN), resulting in a major product ion at m/z 109.9. [1][10] [11] A secondary qualifying transition to m/z 94.0 is also monitored. [1]
- **Allopurinol-d2** (AP-d2): As the internal standard, the protonated molecule appears at m/z 139.0. Following the same fragmentation pathway, it loses HCN to produce its most stable and consistent product ion at m/z 111.9. [1][10][11] The two-dalton mass shift from the parent compound is maintained in this primary fragment, confirming its identity and suitability as an internal standard.

Negative Ionization Mode (ESI-)

While positive mode is common, some methods utilize negative ionization. In this mode, deprotonated precursor ions $[M-H]^-$ are monitored.

- Allopurinol (AP): The deprotonated molecule at m/z 134.9 fragments to a product ion at m/z 64.1. [12][13]
- Oxypurinol (OP): The deprotonated active metabolite at m/z 150.9 fragments to a product ion at m/z 41.9. [12][13]

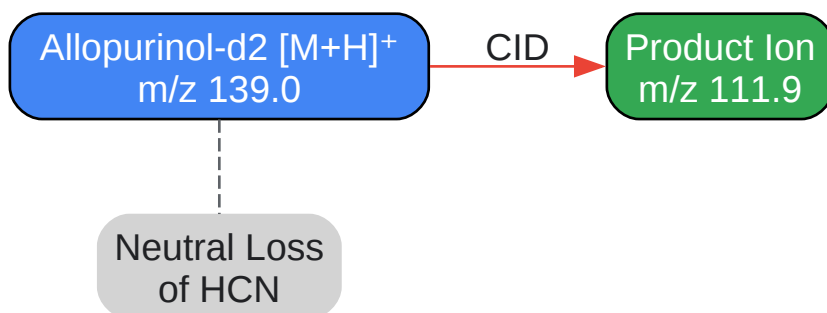
Quantitative Data Summary

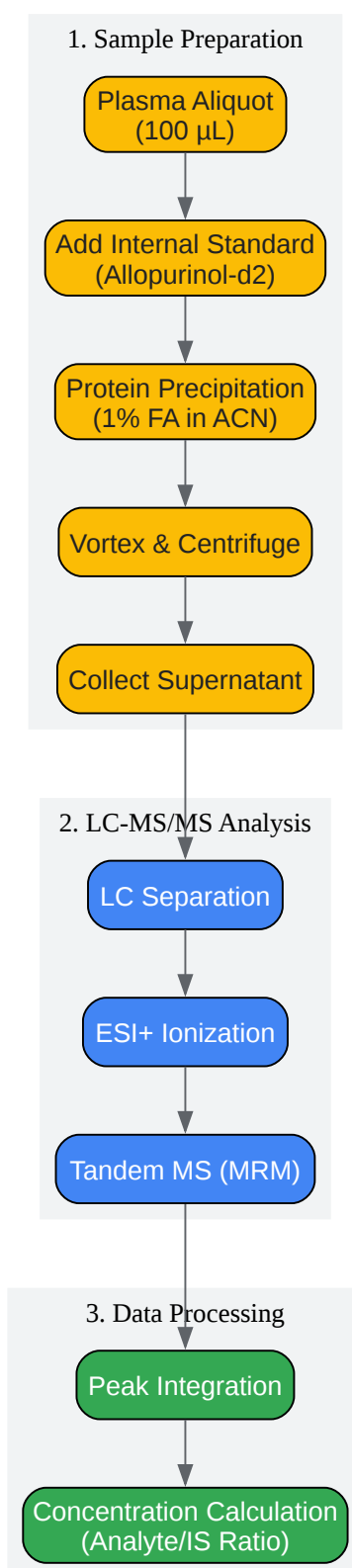
The following table summarizes the mass transitions typically used for the quantification of Allopurinol and its metabolite Oxypurinol using **Allopurinol-d2** as an internal standard in Multiple Reaction Monitoring (MRM) mode.

Compound	Ionization Mode	Precursor Ion (m/z)	Product Ion (m/z)	Notes
Allopurinol	ESI+	137.0	109.9	Primary quantification transition[1][11]
ESI+	137.0	94.0	Qualifying transition[1]	
ESI-	134.9	64.1	Alternative method[12][13]	
Allopurinol-d2 (IS)	ESI+	139.0	111.9	Primary quantification transition[1][11]
Oxypurinol	ESI+	153.1	136.0	Active Metabolite[1]
ESI-	150.9	41.9	Alternative method[12][13]	

Visualized Fragmentation Pathway

The fragmentation of **Allopurinol-d2** in positive ESI mode is a straightforward process involving a characteristic neutral loss.





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